

# Application Notes and Protocols for FA19-1 Antibody in ELISA

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## Compound of Interest

Compound Name: *Anti-DCBLD2/ESDN Antibody (FA19-1)*

Cat. No.: *B15616150*

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## For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed protocols and guidelines for the use of the FA19-1 antibody, which targets Human CUB domain-containing protein 1 (CLCP1), in Enzyme-Linked Immunosorbent Assay (ELISA).

## Introduction

The FA19-1 antibody is a research tool for the detection of Human CLCP1, a protein implicated in cell motility and cancer metastasis. This document outlines a general protocol for a sandwich ELISA, which is a common and highly sensitive method for quantifying a specific antigen in a sample. Optimization of antibody concentrations is crucial for achieving the best results.

## Data Presentation

Effective data analysis in ELISA requires careful recording and organization of results. The following tables provide a template for structuring your quantitative data.

Table 1: ELISA Plate Layout

| 1 | 2     | 3     | 4      | 5      | 6        | 7        | 8        | 9        | 10        | 11        | 12        |           |
|---|-------|-------|--------|--------|----------|----------|----------|----------|-----------|-----------|-----------|-----------|
| A | Blank | Blank | Std 7  | Std 7  | Sample 1 | Sample 1 | Sample 5 | Sample 5 | Sample 9  | Sample 9  | Sample 13 | Sample 13 |
| B | Std 1 | Std 1 | Std 8  | Std 8  | Sample 2 | Sample 2 | Sample 6 | Sample 6 | Sample 10 | Sample 10 | Sample 14 | Sample 14 |
| C | Std 2 | Std 2 | Ctrl + | Ctrl + | Sample 3 | Sample 3 | Sample 7 | Sample 7 | Sample 11 | Sample 11 | Sample 15 | Sample 15 |
| D | Std 3 | Std 3 | Ctrl - | Ctrl - | Sample 4 | Sample 4 | Sample 8 | Sample 8 | Sample 12 | Sample 12 | Sample 16 | Sample 16 |
| E | Std 4 | Std 4 |        |        |          |          |          |          |           |           |           |           |
| F | Std 5 | Std 5 |        |        |          |          |          |          |           |           |           |           |
| G | Std 6 | Std 6 |        |        |          |          |          |          |           |           |           |           |
| H |       |       |        |        |          |          |          |          |           |           |           |           |

Caption: Example of a 96-well plate layout for a typical ELISA experiment, including blanks, standards, controls, and samples in duplicate.

Table 2: Standard Curve Data

| Standard Concentration (pg/mL) | Absorbance (450 nm) - Replicate 1 | Absorbance (450 nm) - Replicate 2 | Mean Absorbance | Corrected Absorbance (Mean - Blank) |
|--------------------------------|-----------------------------------|-----------------------------------|-----------------|-------------------------------------|
| 0 (Blank)                      |                                   |                                   |                 |                                     |
| 15.6                           |                                   |                                   |                 |                                     |
| 31.2                           |                                   |                                   |                 |                                     |
| 62.5                           |                                   |                                   |                 |                                     |
| 125                            |                                   |                                   |                 |                                     |
| 250                            |                                   |                                   |                 |                                     |
| 500                            |                                   |                                   |                 |                                     |
| 1000                           |                                   |                                   |                 |                                     |

Caption: Table for recording the absorbance readings of the standard dilutions and calculating the corrected absorbance for generating a standard curve.

Table 3: Sample Data

| Sample ID | Dilution Factor | Absorbance (450 nm) - Replicate 1 | Absorbance (450 nm) - Replicate 2 | Mean Absorbance | Corrected Absorbance (Mean - Blank) | Calculated Concentration (pg/mL) | Final Concentration (pg/mL) |
|-----------|-----------------|-----------------------------------|-----------------------------------|-----------------|-------------------------------------|----------------------------------|-----------------------------|
| Sample 1  |                 |                                   |                                   |                 |                                     |                                  |                             |
| Sample 2  |                 |                                   |                                   |                 |                                     |                                  |                             |
| ...       |                 |                                   |                                   |                 |                                     |                                  |                             |

Caption: Table for recording and calculating the concentration of the target protein in unknown samples.

## Experimental Protocols

### General Sandwich ELISA Protocol

This protocol provides a general framework. Optimal conditions, particularly antibody dilutions, should be determined empirically.

Materials:

- FA19-1 Antibody (Capture Antibody)
- Biotinylated detection antibody specific for CLCP1
- Recombinant CLCP1 protein (for standard curve)
- 96-well ELISA plates
- Coating Buffer (e.g., 0.1 M Carbonate-Bicarbonate, pH 9.6)
- Wash Buffer (e.g., PBS with 0.05% Tween-20)
- Blocking Buffer (e.g., 1% BSA in PBS)
- Assay Diluent (e.g., 0.1% BSA in PBS)
- Streptavidin-HRP conjugate
- TMB Substrate Solution
- Stop Solution (e.g., 2 N H<sub>2</sub>SO<sub>4</sub>)
- Plate reader capable of measuring absorbance at 450 nm

Procedure:

- Coating:
  - Dilute the FA19-1 capture antibody to a concentration of 1-10 µg/mL in Coating Buffer.
  - Add 100 µL of the diluted antibody to each well of the 96-well plate.

- Incubate overnight at 4°C.
- Washing (1):
  - Aspirate the coating solution from the wells.
  - Wash the plate three times with 200 µL of Wash Buffer per well.
- Blocking:
  - Add 200 µL of Blocking Buffer to each well.
  - Incubate for 1-2 hours at room temperature.
- Washing (2):
  - Repeat the washing step as in step 2.
- Sample and Standard Incubation:
  - Prepare serial dilutions of the recombinant CLCP1 protein in Assay Diluent to generate a standard curve (e.g., 1000 pg/mL to 15.6 pg/mL).
  - Prepare dilutions of your samples in Assay Diluent. A starting dilution of 1:2 is recommended, with further dilutions if the initial concentration is high.
  - Add 100 µL of the standards and samples to the appropriate wells.
  - Incubate for 2 hours at room temperature.
- Washing (3):
  - Repeat the washing step as in step 2.
- Detection Antibody Incubation:
  - Dilute the biotinylated detection antibody in Assay Diluent. The optimal dilution should be determined empirically, but a starting point of 1:1000 to 1:5000 is common.

- Add 100  $\mu$ L of the diluted detection antibody to each well.
- Incubate for 1 hour at room temperature.
- Washing (4):
  - Repeat the washing step as in step 2.
- Streptavidin-HRP Incubation:
  - Dilute the Streptavidin-HRP conjugate in Assay Diluent (e.g., 1:10,000).
  - Add 100  $\mu$ L of the diluted conjugate to each well.
  - Incubate for 30 minutes at room temperature in the dark.
- Washing (5):
  - Repeat the washing step as in step 2, but increase the number of washes to five.
- Substrate Development:
  - Add 100  $\mu$ L of TMB Substrate Solution to each well.
  - Incubate for 15-30 minutes at room temperature in the dark, or until a color change is observed.
- Stopping the Reaction:
  - Add 50  $\mu$ L of Stop Solution to each well. The color will change from blue to yellow.
- Reading the Plate:
  - Read the absorbance of each well at 450 nm using a microplate reader.

## Optimization of Antibody Dilution (Checkerboard Titration)

To determine the optimal concentrations of the capture (FA19-1) and detection antibodies, a checkerboard titration is recommended. This involves testing a range of dilutions for both antibodies simultaneously to find the combination that yields the highest signal-to-noise ratio.

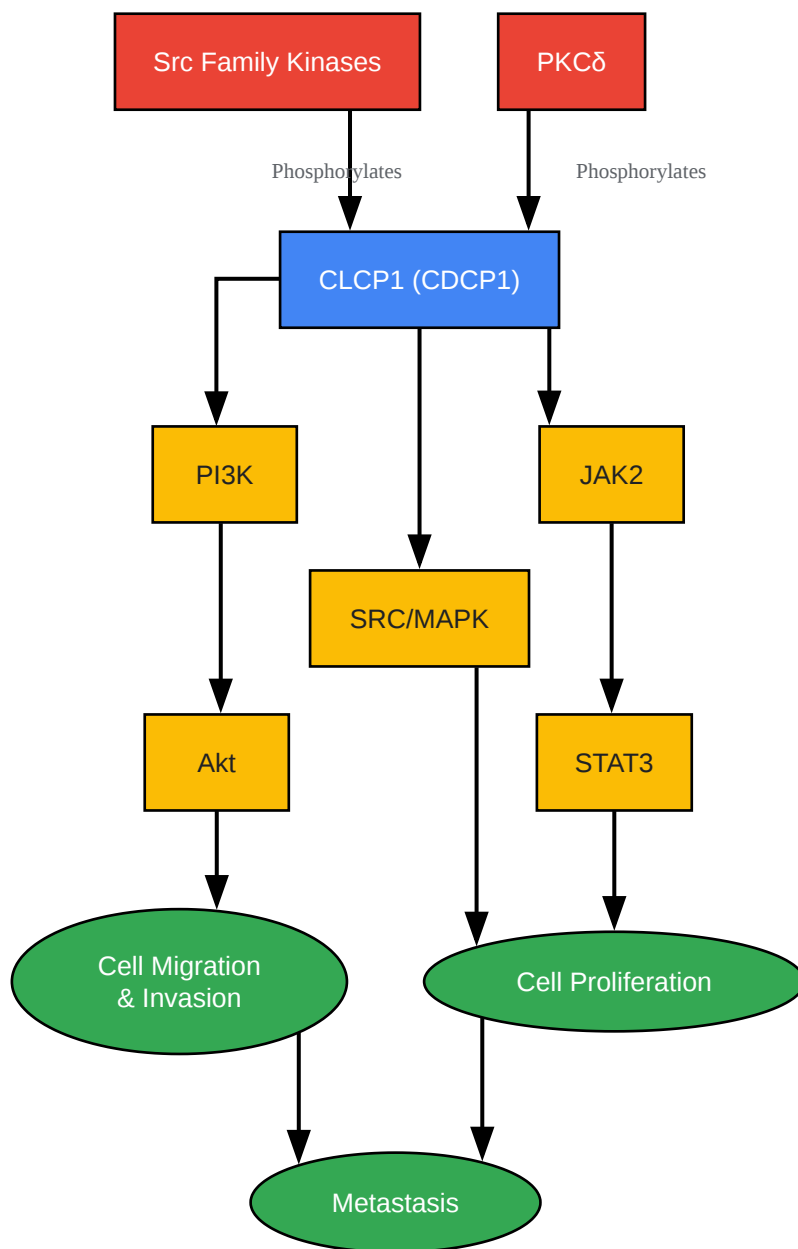
Procedure:

- Prepare serial dilutions of the FA19-1 capture antibody (e.g., 0.5, 1, 2, 4 µg/mL) and coat different rows of a 96-well plate with each dilution.
- After blocking and adding a constant, known concentration of the CLCP1 antigen, prepare serial dilutions of the biotinylated detection antibody (e.g., 1:500, 1:1000, 1:2000, 1:4000) and add them to different columns.
- Follow the remaining steps of the ELISA protocol.
- The optimal combination will be the one that gives a strong signal with the antigen and a low background signal in the absence of the antigen.

## Visualizations

### CLCP1 Signaling Pathway

CLCP1 (also known as CDCP1) is a transmembrane protein that, upon phosphorylation, can initiate downstream signaling cascades involved in cell migration, invasion, and proliferation.

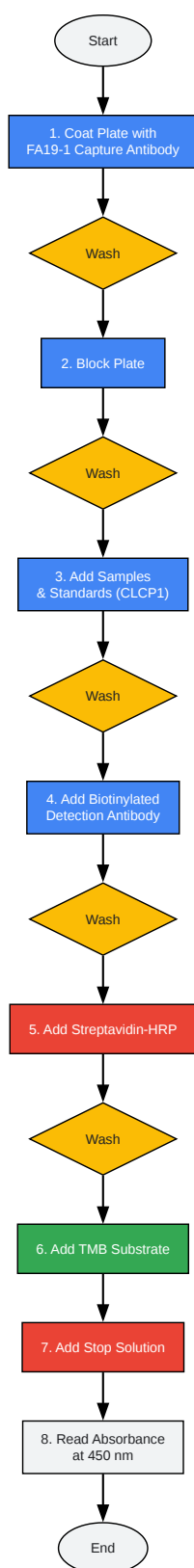


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Caption: CLCP1 signaling pathways involved in cancer progression.

## Sandwich ELISA Workflow

The following diagram illustrates the key steps of the sandwich ELISA protocol.



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Caption: Workflow for a sandwich ELISA using the FA19-1 antibody.

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